

Solubility of Potassium Sulfate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Potassium sulfate

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This in-depth technical guide provides a comprehensive overview of the solubility of **potassium sulfate** (K_2SO_4) in various organic solvents. The information is curated for professionals in research, scientific, and drug development fields, offering both quantitative data and detailed experimental methodologies.

Quantitative Solubility Data

The solubility of **potassium sulfate**, an inorganic salt, is generally low in most organic solvents. The following table summarizes the available quantitative data. For many common organic solvents, **potassium sulfate** is considered practically insoluble.

Organic Solvent	Temperature (°C)	Solubility (g/100 g of solvent)	Citation
Methanol	25	0.0596	[1]
Glycerol	20	1.317	[1]
Formic Acid (95%)	21	36.5	[1]
Ethanol (40%)	40	0.16	[1]
Ethanol (absolute)	-	Insoluble	[2]
Acetone	-	Insoluble	[2]
Ethylene Glycol	-	Insoluble	[1]
Carbon Disulfide	-	Insoluble	[2]
N,N-Dimethylformamide (DMF)	-	No quantitative data available; generally considered insoluble.	
Dimethyl Sulfoxide (DMSO)	-	No quantitative data available; generally considered insoluble.	
Acetonitrile	-	No quantitative data available; generally considered insoluble.	[3]

Note: The solubility of **potassium sulfate** is significantly influenced by the presence of water. In aqueous mixtures of organic solvents, the solubility generally decreases as the concentration of the organic solvent increases.[4][5][6]

Experimental Protocols for Solubility Determination

A reliable and widely used method for determining the solubility of an inorganic salt like **potassium sulfate** in an organic solvent is the Gravimetric Method. This method relies on the principle of achieving a saturated solution at a constant temperature and then determining the mass of the dissolved solute in a known mass of the solvent.

Gravimetric Method for Solubility Determination

Objective: To determine the mass of **potassium sulfate** that dissolves in 100 grams of an organic solvent at a specific temperature to form a saturated solution.

Apparatus and Materials:

- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature bath (e.g., water bath or oil bath)
- Isothermal shaker
- Filtration apparatus (e.g., syringe filters with appropriate membrane, vacuum filtration setup)
- Drying oven
- Glassware: Erlenmeyer flasks with stoppers, beakers, volumetric flasks, pipettes
- **Potassium sulfate** (anhydrous, analytical grade)
- Organic solvent of interest (high purity)

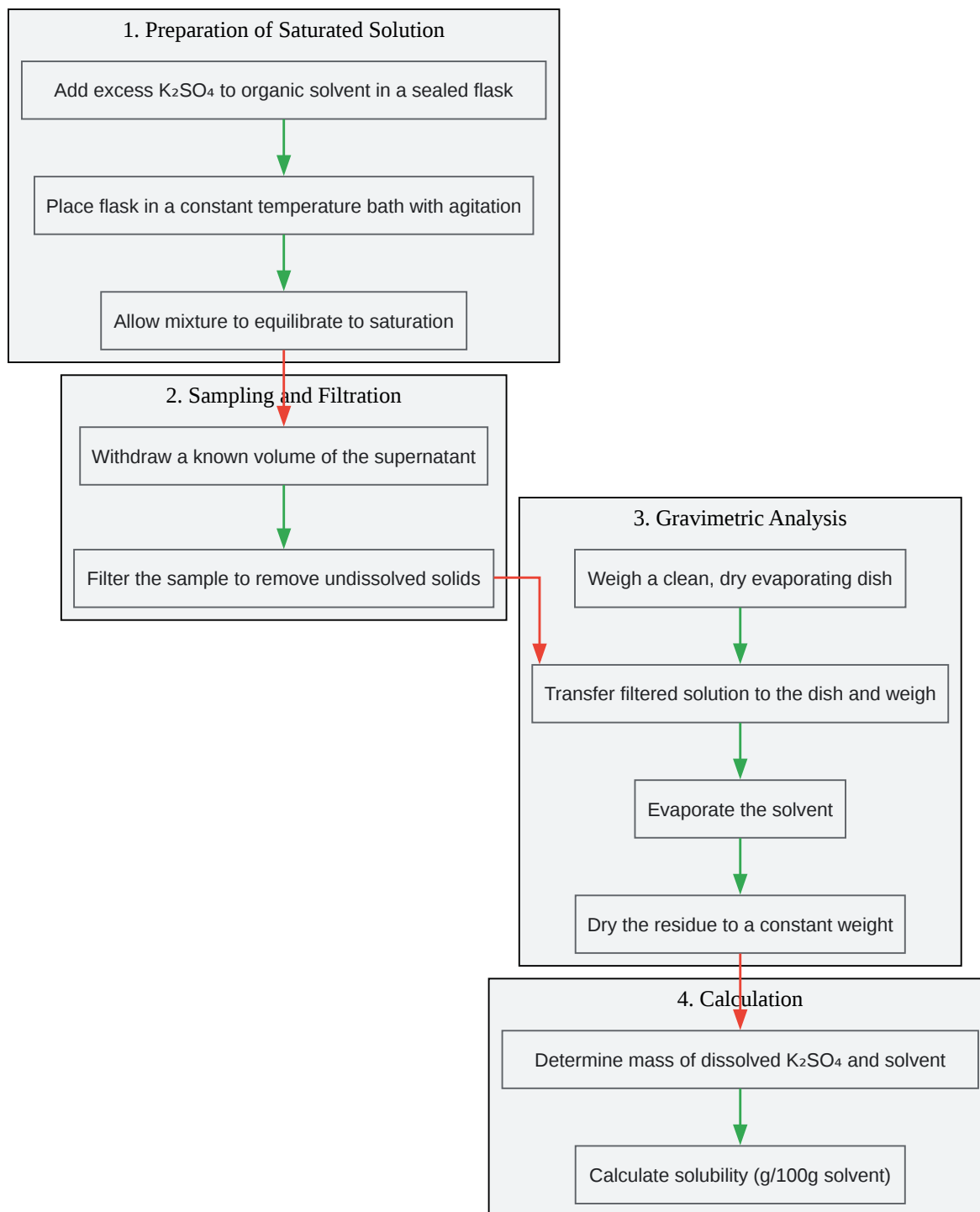
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **potassium sulfate** to a known volume of the organic solvent in an Erlenmeyer flask. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the flask to prevent solvent evaporation.
 - Place the flask in a constant temperature bath equipped with an isothermal shaker.
 - Agitate the mixture for a sufficient period to reach equilibrium. The time required to reach equilibrium should be determined experimentally by analyzing samples at different time intervals until the concentration of the dissolved solute remains constant.
- Sample Withdrawal and Filtration:

- Once equilibrium is reached, stop the agitation and allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant (the clear saturated solution) using a pre-heated or pre-cooled pipette to the experimental temperature to avoid precipitation or further dissolution.
- Immediately filter the withdrawn sample using a syringe filter with a membrane compatible with the organic solvent to remove any remaining solid particles.
- Gravimetric Analysis:
 - Accurately weigh a clean, dry evaporating dish.
 - Transfer the filtered saturated solution to the pre-weighed evaporating dish and weigh it again to determine the mass of the solution.
 - Carefully evaporate the solvent in a fume hood. The evaporation method will depend on the boiling point and flammability of the solvent. A rotary evaporator or a gentle stream of inert gas can be used.
 - Once the solvent is evaporated, place the evaporating dish containing the solid residue in a drying oven at a temperature sufficient to remove any residual solvent without decomposing the **potassium sulfate** (e.g., 105-110 °C).
 - Dry the residue to a constant weight. This is achieved by repeatedly heating, cooling in a desiccator, and weighing until the difference between consecutive weighings is negligible.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **potassium sulfate** by subtracting the initial weight of the evaporating dish from the final constant weight.
 - Calculate the mass of the solvent by subtracting the mass of the dissolved **potassium sulfate** from the total mass of the saturated solution.
 - Express the solubility as grams of **potassium sulfate** per 100 grams of the organic solvent.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the gravimetric method for determining the solubility of **potassium sulfate**.



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Caption: Workflow for Gravimetric Solubility Determination.

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